

Isomargaritene: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Isomargaritene*

CAS No.: 64271-11-0

Cat. No.: B12084518

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Abstract

Isomargaritene is a naturally occurring flavonoid C-glycoside. This document provides a comprehensive overview of its known properties, including its chemical structure and identifiers. Due to the limited availability of research focused specifically on **isomargaritene**, this guide also furnishes an in-depth look at the general experimental protocols and analytical techniques applicable to flavonoid C-glycosides. These methodologies cover extraction, isolation, characterization, and the evaluation of biological activities, thereby offering a foundational framework for future research and development involving **isomargaritene** and related compounds.

Introduction to Isomargaritene

Isomargaritene is classified as a C-glycosyl compound and is a member of the flavonoid family^[1]. Flavonoids are a diverse group of polyphenolic secondary metabolites found in plants, known for a wide range of biological activities. As a flavonoid C-glycoside, **isomargaritene** features a carbohydrate moiety C-glycosidically linked to the 2-

phenylchromen-4-one flavonoid backbone[2]. While it has been detected in fruits, there is a notable scarcity of published research specifically on **isomargaritene**, making it a potentially novel subject for investigation[2].

Chemical and Physical Properties of Isomargaritene

A summary of the key identifiers and computed properties for **isomargaritene** is presented in Table 1. This data is crucial for the identification and characterization of the compound in experimental settings.

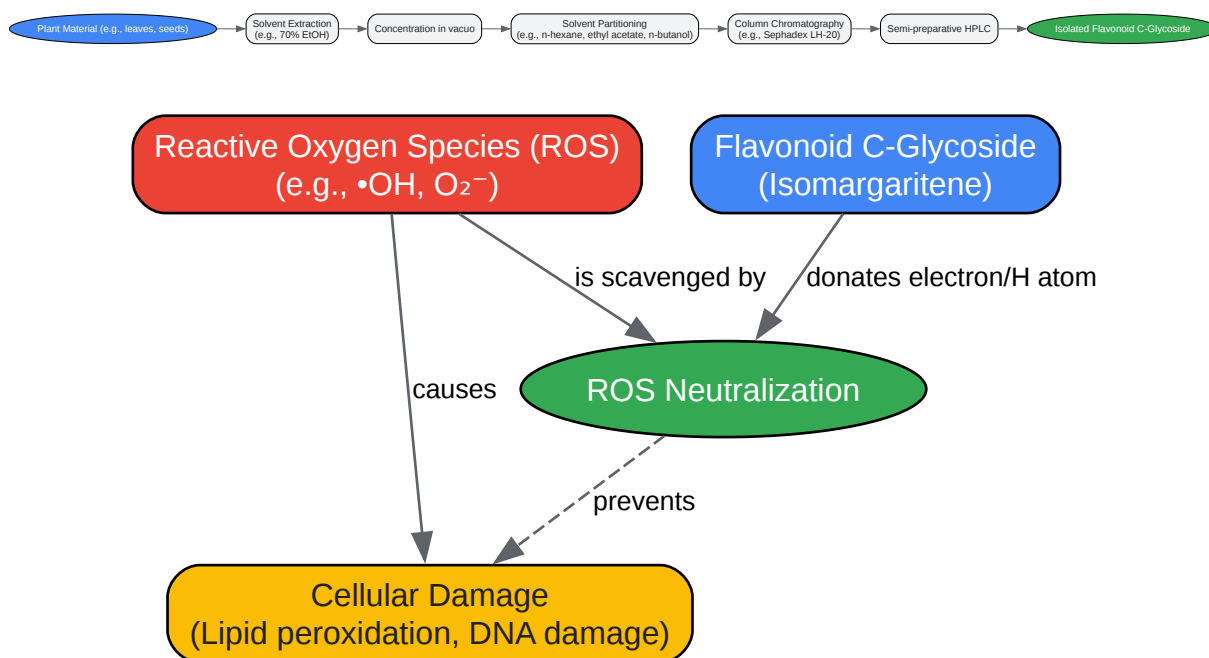
Property	Value	Source
CAS Number	64271-11-0	[2][3]
Molecular Formula	C ₂₈ H ₃₂ O ₁₄	[1][3]
IUPAC Name	6-[(2S,4S,5S)-4,5-dihydroxy-6-(hydroxymethyl)-3-[(2S,4S,5R)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxyoxan-2-yl]-5,7-dihydroxy-2-(4-methoxyphenyl)chromen-4-one	[1]
Molecular Weight	592.5 g/mol	[1]
Class	Flavonoid C-glycoside	[1][2]

Experimental Protocols for Flavonoid C-Glycosides

Given the limited specific experimental data for **isomargaritene**, this section details general methodologies for the extraction, isolation, and characterization of flavonoid C-glycosides from natural sources.

Extraction and Isolation

A general workflow for the extraction and isolation of flavonoid C-glycosides is depicted below.



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References

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